

Introduction: A Multifunctional Ester in Modern Formulations

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Compound of Interest

Compound Name: 2-Ethylhexyl nonanoate

CAS No.: 59587-44-9

Cat. No.: B1585449

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2-Ethylhexyl nonanoate (CAS Number: 59587-44-9), also known by synonyms such as 2-Ethylhexyl pelargonate, is a synthetic ester with significant versatility across multiple industries. [1][2] It is formed through the esterification of 2-ethylhexanol and nonanoic acid (also known as pelargonic acid). [2] Belonging to the long-chain fatty ester family, this compound is a clear, colorless to pale yellow liquid characterized by its low volatility, excellent lubricity, and a distinctively light, non-greasy texture. [1] These attributes have positioned it as a key ingredient in cosmetics, personal care products, industrial lubricants, and polymer systems. [1] This guide provides a comprehensive technical overview for researchers and formulation scientists, delving into its chemical identity, synthesis, mechanisms of action in various applications, and its toxicological profile.

Core Chemical and Physical Properties

A thorough understanding of **2-Ethylhexyl nonanoate**'s physicochemical properties is fundamental to its effective application. These properties dictate its behavior in formulations, its interaction with other components, and its performance characteristics. The branched nature of the 2-ethylhexyl group combined with the C9 fatty acid chain results in a unique combination of fluidity, solvency, and stability.

Chemical Identity and Structure

The molecular structure is central to its function. The ester linkage is susceptible to hydrolysis under strong acidic or basic conditions, breaking down into its constituent alcohol and acid, a crucial factor in its toxicological assessment.[2]



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Caption: Figure 1: Chemical Structure of **2-Ethylhexyl nonanoate**.

Physicochemical Data

The quantitative properties of **2-Ethylhexyl nonanoate** are summarized below. Its high log Pow value indicates strong hydrophobicity and low water solubility, making it an excellent emollient and oil-phase component.[2][3] Its low volatility is advantageous for maintaining formulation integrity and performance over time.[1][2]



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Synthesis and Manufacturing

The industrial production of **2-Ethylhexyl nonanoate** is primarily achieved through direct esterification. The choice of catalyst and reaction conditions is critical to maximize yield, minimize side reactions, and ensure high purity of the final product.

Esterification Reaction

The synthesis involves the reaction of 2-ethylhexanol with nonanoic acid, typically in the presence of an acid catalyst.[2][5] Water is produced as a byproduct and must be removed to drive the reaction equilibrium towards the product side, in accordance with Le Châtelier's principle.



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Caption: Figure 2: Generalized workflow for the synthesis of **2-Ethylhexyl nonanoate**.

Catalysis Insights

While traditional homogeneous catalysts like sulfuric acid can be used, they present challenges in separation and waste disposal.[6] Heterogeneous catalysts, such as strong cation exchange resins (e.g., Amberlyst-15, Amberlite IR120), are increasingly favored.[5] These solid acid catalysts simplify product purification and are reusable, aligning with green chemistry principles. However, research indicates that mass transfer limitations can arise due to the steric hindrance of the reactants within the catalyst's pores, a critical consideration for process optimization.[5] Achieving high conversion rates (e.g., 85%) requires optimizing temperature, molar ratios, and flow rates in continuous reactor systems.[5]

Industrial and Scientific Applications

2-Ethylhexyl nonanoate's value lies in its versatility. It acts as an emollient, plasticizer, solvent, and lubricant across diverse fields.[1]

Cosmetics and Personal Care

This is a primary market for **2-Ethylhexyl nonanoate**. Its key function is as an emollient and skin-conditioning agent.[1][7]

- **Causality:** The ester's chemical structure provides a lightweight, non-greasy, and silky feel upon application. Its excellent spreading ability allows for smooth application of creams, lotions, and sunscreens.[1]
- **Mechanism:** It forms a thin, hydrophobic film on the skin's surface, which reduces transepidermal water loss (TEWL), thereby conditioning and softening the skin. Its high solvency is particularly valuable for dissolving crystalline UV filters and dispersing pigments in sun care and color cosmetic formulations, enhancing product stability and aesthetic appeal.[1] It is also noted for being non-comedogenic, making it suitable for a wide range of skin types.[1]

Industrial Lubricants and Metalworking Fluids

In industrial settings, the ester's performance is defined by its high lubricity and thermal stability.[1]

- Causality: The long alkyl chains reduce friction and wear between surfaces.[1]
- Mechanism: It functions as a boundary lubricant, forming a strong, persistent film on metal surfaces that withstands high pressure and temperature. This film provides corrosion inhibition and oxidative resistance.[1] Its low volatility and broad temperature performance make it a suitable base fluid or additive in synthetic lubricants for compressors, gears, and hydraulic systems.[1]

Polymers and Coatings

2-Ethylhexyl nonanoate serves as a secondary plasticizer and flow modifier.[1]

- Causality: Its integration into a polymer matrix disrupts polymer-polymer chain interactions, increasing flexibility and reducing brittleness.
- Mechanism: In PVC and other polymer systems, it enhances low-temperature performance and improves processability.[1] In coatings and inks, it acts as a leveling agent, improving gloss and film smoothness without significantly increasing viscosity. Its low volatility ensures stable film formation.[1]

Toxicological Profile and Safety Assessment

For drug development professionals and researchers, a clear understanding of a compound's safety is paramount. **2-Ethylhexyl nonanoate** is generally considered to have a low order of toxicity, but its metabolic fate is a key consideration.

Metabolic Pathway: Hydrolysis

In biological systems, esters like **2-Ethylhexyl nonanoate** are expected to undergo enzymatic hydrolysis to their constituent components: 2-ethylhexanol (2-EH) and nonanoic acid. The toxicology of these hydrolysis products is therefore relevant to the overall safety assessment of the parent ester.[8]



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Caption: Figure 3: Metabolic Hydrolysis Pathway.

Summary of Toxicological Data

Data from human health assessments provide a clear picture of its safety profile. The compound itself is characterized by low acute toxicity.



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Expert Interpretation: The critical point in the toxicological assessment is the potential for developmental toxicity from the metabolite 2-EH.[8] However, studies suggest that the rate of hydrolysis from the parent ester allows for clearance of 2-EH before it can accumulate to levels that cause acute toxicity.[9] Therefore, while 2-EH itself carries a hazard classification, the risk

associated with exposure to **2-Ethylhexyl nonanoate** in typical cosmetic and industrial applications is considered low.

Regulatory Status

2-Ethylhexyl nonanoate is listed on major chemical inventories, including the Australian Inventory of Industrial Chemicals (AICIS) and is registered under REACH in Europe.^[4] Safety Data Sheets (SDS) generally classify the substance as not hazardous under GHS criteria, though some suppliers may indicate potential for mild irritation.^{[3][10]} It is crucial to always consult the specific SDS from the supplier for handling and PPE recommendations.^{[10][11][12]}

Analytical and Quality Control Protocols

For researchers and formulators, verifying the identity, purity, and consistency of **2-Ethylhexyl nonanoate** is essential. Standard analytical techniques are employed for this purpose.

Protocol: Purity Assessment by Gas Chromatography (GC)

This protocol outlines a self-validating system for determining the purity of a **2-Ethylhexyl nonanoate** sample. The causality is based on the principle that different chemical compounds will have distinct retention times as they pass through the GC column.

Objective: To quantify the percentage purity of **2-Ethylhexyl nonanoate** and identify potential impurities, such as residual 2-ethylhexanol or nonanoic acid.

Methodology:

- Standard Preparation:
 - Accurately weigh approximately 100 mg of a certified **2-Ethylhexyl nonanoate** reference standard into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with a suitable solvent (e.g., hexane or isopropanol). This is the Primary Standard Stock.

- Prepare a series of calibration standards (e.g., 1, 2, 5, 10 mg/mL) by diluting the Primary Standard Stock.
- Sample Preparation:
 - Accurately weigh approximately 100 mg of the test sample into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with the same solvent used for the standards.
- GC System and Conditions:
 - Instrument: Gas Chromatograph with a Flame Ionization Detector (FID).
 - Column: A non-polar or mid-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
 - Injector: Split/splitless injector, 250°C, split ratio 50:1.
 - Oven Program:
 - Initial Temperature: 100°C, hold for 1 minute.
 - Ramp: 15°C/min to 280°C.
 - Final Hold: Hold at 280°C for 5 minutes.
 - Detector: FID, 290°C.
- Analysis and Validation:
 - Inject 1 μ L of each calibration standard to generate a calibration curve (Peak Area vs. Concentration). The curve must have a correlation coefficient (r^2) \geq 0.999 for the method to be considered valid.
 - Inject 1 μ L of the sample preparation in triplicate.
 - Inject a solvent blank to ensure no system contamination.

- Inject a calibration check standard after every 10 sample injections to verify instrument stability. The check standard's calculated concentration must be within $\pm 5\%$ of its theoretical value.
- Calculation:
 - Identify the peak for **2-Ethylhexyl nonanoate** in the sample chromatogram by comparing its retention time to that of the reference standard.
 - Calculate the concentration of the analyte in the sample using the linear regression equation from the calibration curve.
 - Purity (%) = (Concentration from curve / Initial sample concentration) x 100.
 - Express the final result as the mean of the triplicate injections.

Conclusion

2-Ethylhexyl nonanoate (CAS 59587-44-9) is a high-performance ester whose value is derived from its unique combination of physical properties: low volatility, excellent lubricity, high solvency, and a desirable sensory profile. Its synthesis via esterification is a well-established process, with modern methods favoring reusable solid acid catalysts. While its primary applications are in cosmetics and industrial lubricants, its utility as a plasticizer demonstrates its broad functionality. From a safety perspective, it exhibits a low toxicity profile. The key consideration, its hydrolysis to 2-ethylhexanol, does not appear to pose a significant risk under normal use conditions due to metabolic clearance rates. For scientists and developers, **2-Ethylhexyl nonanoate** represents a reliable, multifunctional ingredient with a well-documented safety and performance profile.

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